

4-Aminoisophthalic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Aminoisophthalic acid

Cat. No.: B1280447

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This technical guide provides core molecular information for **4-Aminoisophthalic acid**, a compound relevant to chemical synthesis and materials science research.

Core Molecular Data

The fundamental quantitative properties of **4-Aminoisophthalic acid** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₈ H ₇ NO ₄ [1] [2] [3] [4]
Molecular Weight	181.15 g/mol [3] [5] [6]

Logical Structure of 4-Aminoisophthalic Acid

The chemical formula of a compound dictates its molecular weight. The diagram below illustrates this fundamental relationship, showing how the constituent elements of **4-Aminoisophthalic acid** combine to form the molecule, from which its precise molecular weight is derived.



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Caption: Relationship between chemical formula and molecular weight.

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